

The Role of Dimethyl Pimelate-d4 in Advanced Analytical Chemistry: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl pimelate-d4

Cat. No.: B15553936

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dimethyl pimelate-d4**, a deuterated isotopologue of dimethyl pimelate, with a focus on its molecular properties, synthesis, and application in quantitative analysis. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards in mass spectrometry-based assays.

Core Quantitative Data

The fundamental physicochemical properties of dimethyl pimelate and its deuterated form are summarized below. The incorporation of four deuterium atoms results in a predictable mass shift, which is crucial for its application as an internal standard.

Compound	Chemical Formula	Molecular Weight (g/mol)	CAS Number
Dimethyl Pimelate	C ₉ H ₁₆ O ₄	188.22	1732-08-7
Dimethyl Pimelate-d4	C ₉ H ₁₂ D ₄ O ₄	192.25	120811-82-7[1]

Synthesis of Dimethyl Pimelate-d4: An Experimental Protocol

The synthesis of **dimethyl pimelate-d4** is most commonly achieved through the esterification of pimelic acid-d4 with methanol. Pimelic acid-d4 serves as the deuterated precursor, where the four hydrogen atoms on the central methylene groups of the pimelic acid backbone are replaced with deuterium.

Materials:

- Pimelic acid-d4
- Anhydrous methanol (CH_3OH)
- Sulfuric acid (H_2SO_4) or other suitable acid catalyst
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Diethyl ether or other suitable extraction solvent
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and distillation

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve pimelic acid-d4 in an excess of anhydrous methanol.

- **Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux. The reaction is typically monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine completion.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the **dimethyl pimelate-d4** into diethyl ether. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be further purified by vacuum distillation to yield pure **dimethyl pimelate-d4**.

Application in Pharmacokinetic Studies: A Methodological Workflow

Dimethyl pimelate-d4 is an ideal internal standard for the quantification of non-labeled dimethyl pimelate or structurally related analytes in complex biological matrices, such as plasma or urine, during pharmacokinetic studies. Its key advantage is its near-identical chemical and physical behavior to the analyte, with the exception of its mass. This allows for accurate correction of sample loss during extraction and ionization variability in the mass spectrometer.

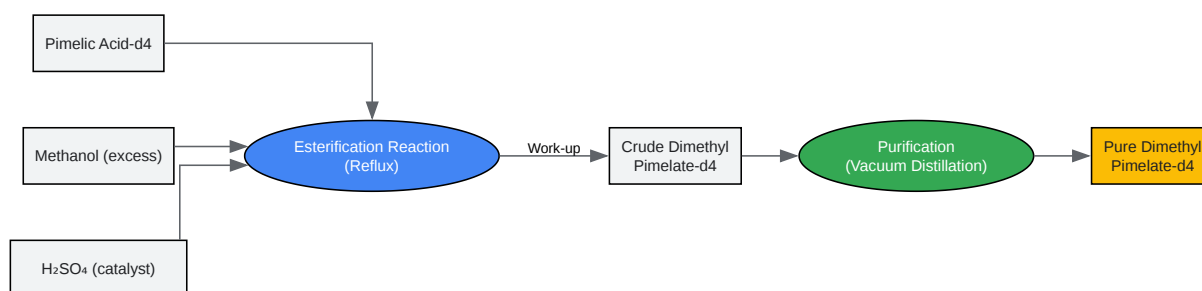
Experimental Protocol for a Pharmacokinetic Study:

- **Sample Preparation:**
 - To a known volume of the biological sample (e.g., plasma), add a precise amount of a standard stock solution of **dimethyl pimelate-d4** (the internal standard).
 - Perform a liquid-liquid extraction or solid-phase extraction to isolate the analyte and the internal standard from the biological matrix.

- LC-MS/MS Analysis:
 - Inject the extracted sample into a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
 - The liquid chromatography step separates the analyte and internal standard from other matrix components.
 - The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to specifically detect and quantify the precursor-to-product ion transitions for both dimethyl pimelate and **dimethyl pimelate-d4**.
- Quantification:
 - The concentration of the analyte in the original sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to a calibration curve prepared with known concentrations of the analyte and a fixed concentration of the internal standard.

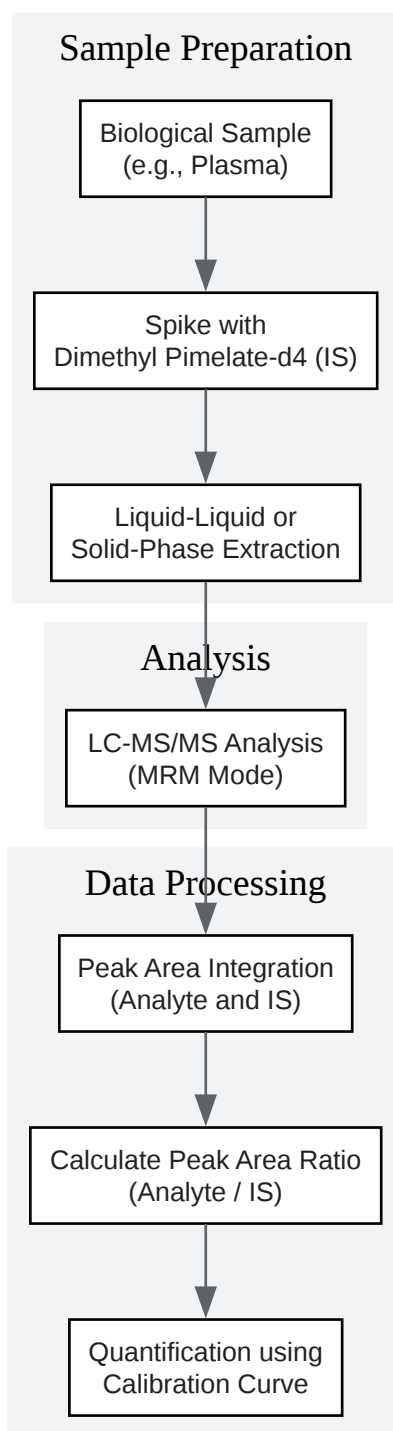
Visualizing the Workflow

The following diagrams illustrate the synthesis of **dimethyl pimelate-d4** and its application in a typical analytical workflow.



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Caption: Synthesis of **Dimethyl Pimelate-d4**.



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Caption: Analytical Workflow for Pharmacokinetic Studies.

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References

- 1. Electrochemical deuterio-(di)carboxylations for the preparation of deuterium-labeled medicinal building blocks - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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